

# Personal protective equipment for handling GSK963

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## **Essential Safety and Handling Guide for GSK963**

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **GSK963**, a potent and selective inhibitor of RIP1 kinase. Adherence to these procedures is essential to ensure a safe laboratory environment and maintain the integrity of your research.

## **Personal Protective Equipment (PPE)**

Standard laboratory personal protective equipment is required when handling **GSK963**. The following table summarizes the necessary PPE and its purpose.



PPE Category	Specific Equipment	Purpose
Eye Protection	Safety glasses with side shields or goggles	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact with the compound. Gloves should be inspected before use and disposed of properly after handling.
Body Protection	Laboratory coat	Protects clothing and skin from contamination.
Respiratory Protection	N95 respirator or higher (if handling outside of a ventilated enclosure)	Prevents inhalation of the powdered compound.

## **Operational Plan: Handling and Storage**

Proper handling and storage are crucial for both safety and maintaining the efficacy of **GSK963**.

## **Engineering Controls**

To minimize exposure risk, it is highly recommended to handle the solid form of **GSK963** within a ventilated enclosure, such as a chemical fume hood.

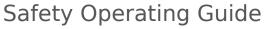
### **Hygiene Measures**

Always wash hands thoroughly after handling **GSK963**, even if gloves were worn. Avoid eating, drinking, or smoking in laboratory areas where chemicals are handled.

#### **Storage**

**GSK963** should be stored in a tightly sealed container in a dry and well-ventilated place. For long-term storage, consult the supplier's data sheet for optimal temperature conditions.

## **Disposal Plan**







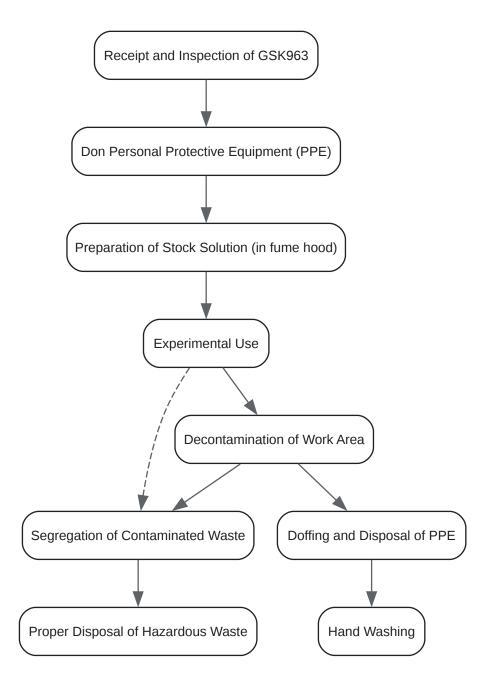
All waste contaminated with **GSK963**, including empty containers, unused solutions, and materials used for spill cleanup, must be treated as hazardous chemical waste.

- Waste Segregation: Collect all GSK963 waste in a designated, clearly labeled, and sealed container.
- Disposal: Dispose of chemical waste through a licensed disposal company, following all local, state, and federal regulations. Do not dispose of GSK963 down the drain or in regular trash.

## **Experimental Workflow: Safe Handling of GSK963**

The following diagram illustrates the standard operational workflow for the safe handling of **GSK963** from receipt to disposal.





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Caption: Standard workflow for handling GSK963.

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